

Recrystallization methods for high-purity 1-Methylindolin-5-amine

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Compound of Interest

Compound Name: 1-Methylindolin-5-amine

CAS No.: 64180-07-0

Cat. No.: B1603054

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This guide serves as a technical support resource for the purification of **1-Methylindolin-5-amine** (also known as 1-Methyl-2,3-dihydro-1H-indol-5-amine).

Note on Nomenclature & CAS: Ensure you are working with the indoline (dihydro) derivative, not the indole (aromatic) analog.

- Target Compound: **1-Methylindolin-5-amine** (Reduced C2-C3 bond).
- Common Impurity/Analog: 1-Methyl-1H-indol-5-amine (CAS 102308-97-4).[1]
- Key Characteristic: Indolines are significantly more prone to oxidation than indoles.

Part 1: Executive Technical Summary

1-Methylindolin-5-amine is an electron-rich aromatic amine. Its primary purification challenge is its high susceptibility to oxidative degradation, often manifesting as a rapid color change from off-white/beige to violet or dark brown (resembling Wurster's blue radical cations).

The "Golden Rule" for this compound: While free-base recrystallization is possible, conversion to a mineral acid salt (e.g., Hydrochloride) is the most robust method for achieving >99% purity and long-term stability. The salt lattice stabilizes the amine against oxidation and facilitates the removal of regioisomers.

Physical Properties & Solubility Profile

Property	Description
Appearance (Pure)	Off-white to pale beige solid (or viscous oil if impure).
Appearance (Oxidized)	Violet, dark brown, or black crust.
Solubility (Free Base)	Soluble in DCM, Ethyl Acetate, Methanol, Toluene. Insoluble in Water.
Solubility (HCl Salt)	Soluble in Water, Methanol. Sparingly soluble in Isopropanol, Acetone.
Major Impurities	1-Methyl-5-nitroindoline (precursor), Oxidation dimers (colored).

Part 2: Troubleshooting & FAQs

Q1: My product turned a deep violet color during filtration. What happened?

Diagnosis: Rapid atmospheric oxidation. Mechanism: Electron-rich indolines readily form radical cations upon exposure to oxygen and light. Solution:

- Degas all solvents (sparge with Nitrogen/Argon for 15 mins) before use.
- Perform the final filtration under an inert atmosphere blanket (e.g., using a Schlenk line or inverted funnel with N₂ flow).
- Add a trace amount of antioxidant (e.g., Ascorbic Acid or BHT) if the end application permits.

Q2: The compound is "oiling out" instead of crystallizing. How do I fix this?

Diagnosis: Supersaturation is too high, or the melting point is depressed by impurities (acting as a solvent). Solution:

- Seed the mixture: If you have a tiny crystal from a previous batch, add it at the cloud point.
- Switch to the Salt Method: Oils are notoriously difficult to purify. Dissolve the oil in diethyl ether or ethyl acetate and bubble dry HCl gas (or add 4M HCl in Dioxane). The hydrochloride salt will precipitate instantly as a solid, which can then be recrystallized easily.

Q3: I see a persistent yellow impurity that won't recrystallize out.

Diagnosis: Likely residual 1-methyl-5-nitroindoline (starting material). Nitro compounds often co-crystallize with amines. Solution:

- Chemical Wash: Dissolve the impure amine in dilute HCl (aq). The amine dissolves; the nitro impurity (non-basic) will remain insoluble or can be extracted into an organic layer (DCM/Ethyl Acetate).
- Separate layers, basify the aqueous layer with NaOH, and re-extract the purified amine.

Part 3: Recrystallization Protocols

Method A: Hydrochloride Salt Formation (Recommended)

Best for: High purity requirements (>99%), long-term storage, and handling oils.

- Dissolution: Dissolve 5.0 g of crude **1-Methylindolin-5-amine** in 50 mL of Ethyl Acetate (EtOAc).
- Filtration: If the solution is cloudy, filter through a celite pad to remove inorganic salts.

- Acidification: Cool the solution to 0–5°C. Slowly add 1.1 equivalents of HCl (using 4M HCl in Dioxane or ethereal HCl) dropwise with vigorous stirring.
 - Observation: A thick off-white precipitate should form immediately.
- Isolation: Filter the solid under Nitrogen. Wash the cake with cold EtOAc (2 x 10 mL) to remove non-polar impurities.
- Recrystallization:
 - Dissolve the crude salt in a minimum amount of hot Methanol or Ethanol (approx. 60°C).
 - Slowly add Isopropanol (IPA) or Acetone as an antisolvent until a faint turbidity persists.
 - Cool slowly to room temperature, then to 4°C.
- Drying: Dry in a vacuum oven at 40°C over P2O5.

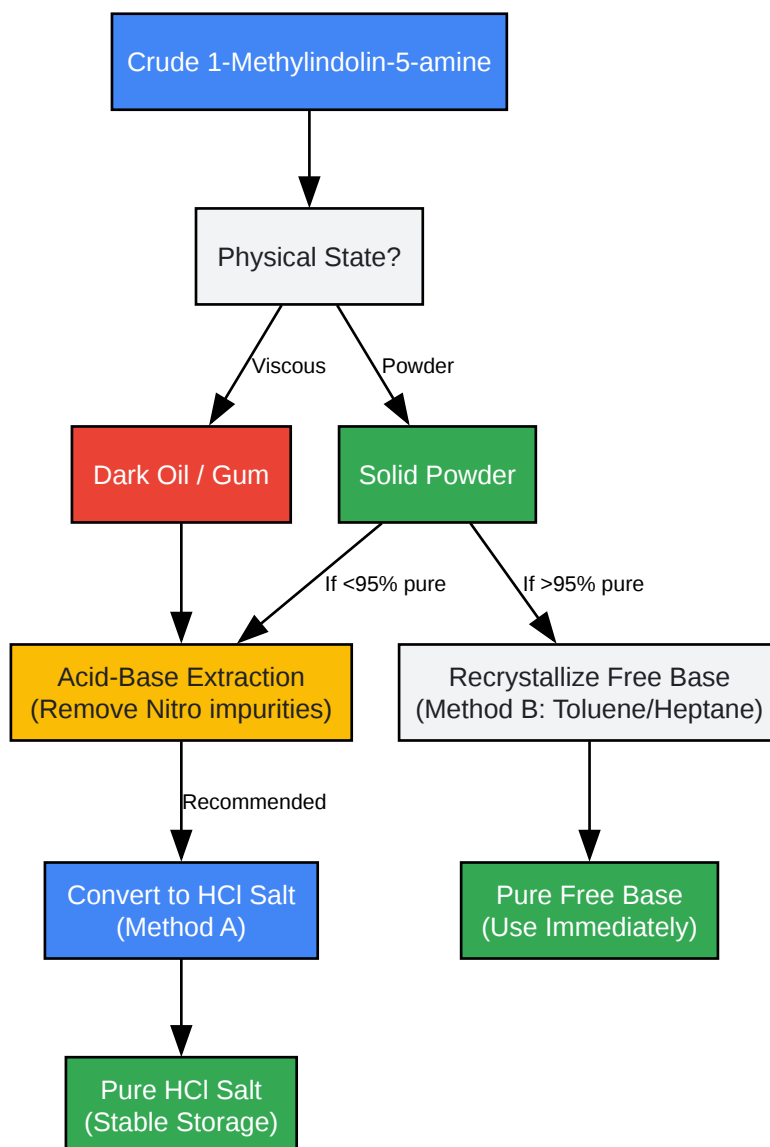
Method B: Free Base Recrystallization (Advanced)

Best for: Immediate use in reactions where salt is undesirable.

- Solvent System: Toluene / Heptane (or Hexane).
- Dissolution: Suspend the crude solid in Toluene (approx. 5 mL per gram). Heat to 60-70°C until dissolved.
 - Note: If a dark tar remains insoluble, decant the clear supernatant into a clean flask.
- Crystallization: Remove from heat. Add Heptane dropwise until the solution becomes slightly cloudy.
- Nucleation: Scratch the inner wall of the flask with a glass rod or add a seed crystal.
- Cooling: Allow to cool to Room Temperature (RT) undisturbed. Do not put in the fridge immediately, as this may trap impurities.
- Harvest: Filter rapidly. The solid may be beige or light grey. Store under Argon.

Part 4: Process Visualization

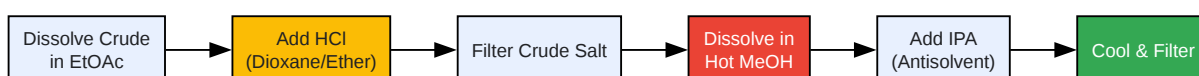
Decision Matrix: Purification Strategy



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Figure 1: Strategic decision tree for selecting the appropriate purification pathway based on the physical state and initial purity of the crude material.

Workflow: Salt Recrystallization (Method A)



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Figure 2: Step-by-step workflow for the Hydrochloride Salt Recrystallization method.

References

- Synthesis and Properties of Indolines
 - Patent EP1115719B1.
- General Purification of Aromatic Amines
 - Armarego, W. L. F., & Chai, C. L. L. (2013). Purification of Laboratory Chemicals. Butterworth-Heinemann.
- Oxidation Mechanisms of Indolines
 - Viswanathan, R., et al. "Oxidation of Indolines." The formation of colored radical cations (Wurster's salts) is a known phenomenon in electron-rich nitrogen heterocycles.
 - (Note: Reference for structural analog comparison).

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Sources

- [1. 1-methyl-1H-indol-5-amine | C9H10N2 | CID 2769564 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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